

An In-depth Technical Guide to the Thermal Properties of Isopropyl Dodecanoate

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Compound of Interest

Compound Name: *Isopropyl dodecanoate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known thermal properties of **isopropyl dodecanoate**, also referred to as isopropyl laurate. The information is compiled from various scientific sources to support research, development, and application in fields such as pharmaceuticals and material science. This document presents quantitative data in structured tables, details relevant experimental methodologies, and includes visualizations of experimental workflows.

Introduction

Isopropyl dodecanoate (CAS No. 10233-13-3) is the ester formed from the condensation of dodecanoic acid (lauric acid) and isopropanol.^[1] It is a colorless to slightly yellow oily liquid at room temperature and is utilized in various industries, including cosmetics and pharmaceuticals, often as an emollient or solvent.^{[1][2]} A thorough understanding of its thermal properties is crucial for its application in formulations and processes where temperature stability and heat transfer are critical parameters.

Quantitative Thermal Properties

The following table summarizes the available quantitative data for the thermal properties of **isopropyl dodecanoate**. It is important to note that while some properties have been experimentally determined, others are estimations and should be treated as such.

Thermal Property	Value	Remarks	Source(s)
Melting Point	~4.2 °C	Estimated value.	[1][2]
Boiling Point	280-281.3 °C	At 760 mmHg.	[2][3]
Net Heat of Combustion	38.67 ± 0.11 MJ/kg	Experimentally determined.	[4]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	81.5 kJ/mol	At 320 K, based on data from 305 to 452 K.	[5]
66.1 kJ/mol	At 405 K, based on data from 390 to 469 K.	[5]	
Heat of Fusion ($\Delta_{\text{fus}}H^\circ$)	Data not available	Can be determined by DSC.	[6]
Specific Heat Capacity (C_p)	Data not available	Can be determined by DSC following ASTM E1269.	[7][8]
Thermal Conductivity (λ)	Data not available	Can be determined by the transient hot wire method (ASTM D7896).	[9][10]

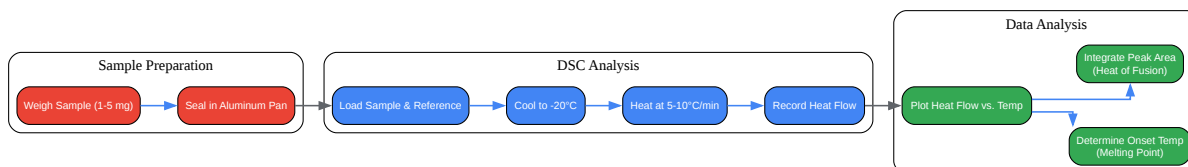
Experimental Protocols

Detailed methodologies for determining the key thermal properties of **isopropyl dodecanoate** are outlined below. These protocols are based on established standards to ensure accuracy and reproducibility.

Determination of Melting Point and Heat of Fusion by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a fundamental technique for determining the melting point and the enthalpy of fusion of a substance.

- Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. During a phase transition, such as melting, the sample absorbs energy, which is detected as a change in heat flow.
- Instrumentation: A differential scanning calorimeter equipped with a cooling system.
- Procedure:
 - A small, precisely weighed sample of **isopropyl dodecanoate** (typically 1-5 mg) is hermetically sealed in an aluminum pan.
 - An empty, sealed aluminum pan is used as a reference.
 - The sample and reference are placed in the DSC cell.
 - The temperature is lowered to a point well below the expected melting point (e.g., -20°C).
 - The sample is then heated at a constant rate (e.g., 5-10 °C/min) through its melting transition.
 - The heat flow to the sample is recorded as a function of temperature.
- Data Analysis:
 - The melting point is typically determined as the onset temperature of the melting endotherm.
 - The heat of fusion is calculated by integrating the area of the melting peak.



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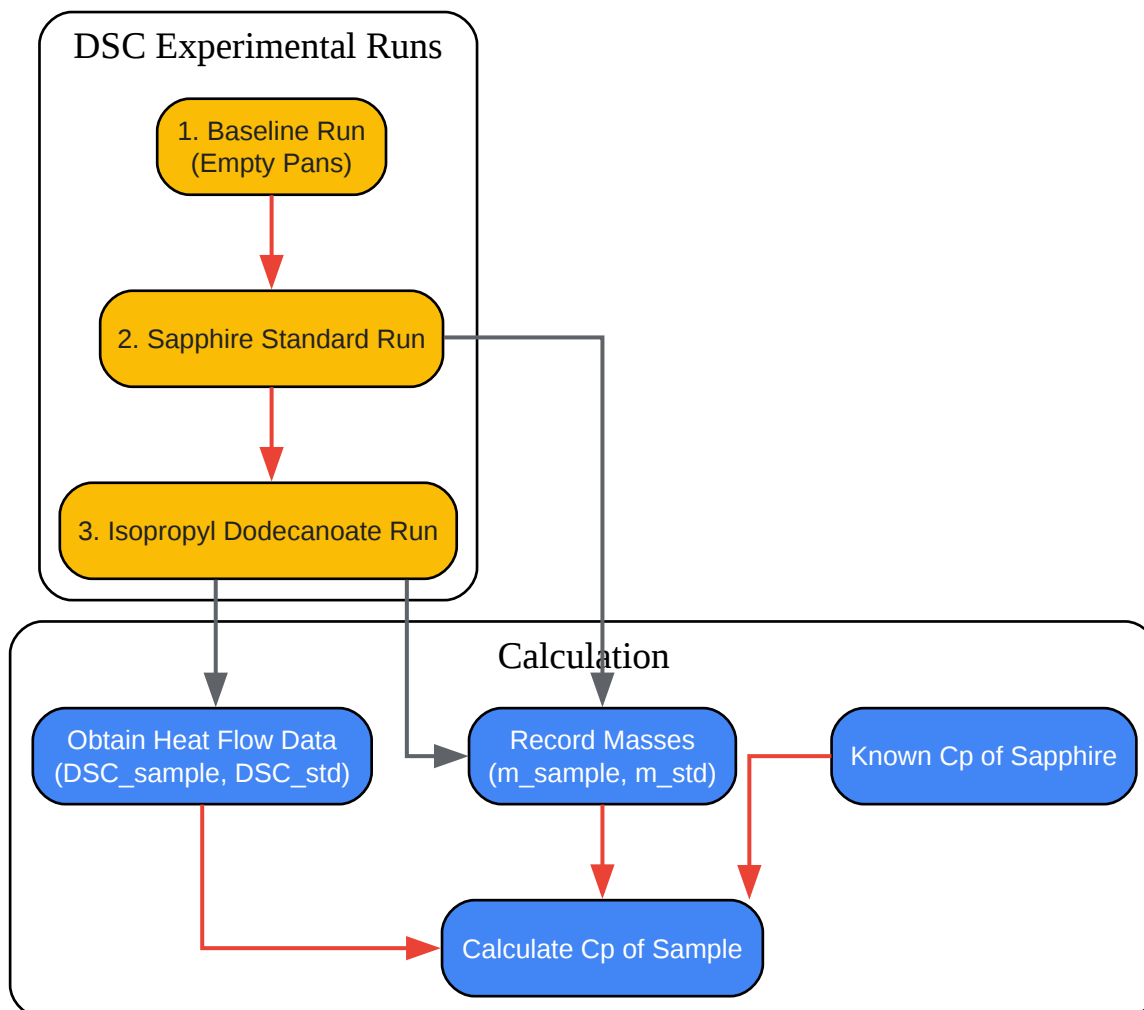
Workflow for DSC analysis of melting point and heat of fusion.

Determination of Specific Heat Capacity by Differential Scanning Calorimetry (ASTM E1269)

This standard test method provides a procedure for determining the specific heat capacity of liquids and solids.

- Principle: The method compares the heat flow required to raise the temperature of the sample to that of a known reference material (sapphire) under the same conditions.
- Instrumentation: A differential scanning calorimeter.
- Procedure:
 - Perform a baseline run with empty sample and reference pans.
 - Run a known mass of a sapphire standard to determine the calibration constant.
 - Run a known mass of **isopropyl dodecanoate** under the same conditions as the baseline and sapphire runs. A typical heating rate is 20°C/min.[11]
- Data Analysis: The specific heat capacity (C_p) is calculated using the following equation:
$$C_p(\text{sample}) = (\text{DSC_sample} / m_{\text{sample}}) * (m_{\text{std}} / \text{DSC_std}) * C_p(\text{std})$$
 where DSC is the

difference in heat flow between the sample/standard and the baseline, m is the mass, and std refers to the sapphire standard.



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Workflow for specific heat capacity determination by DSC (ASTM E1269).

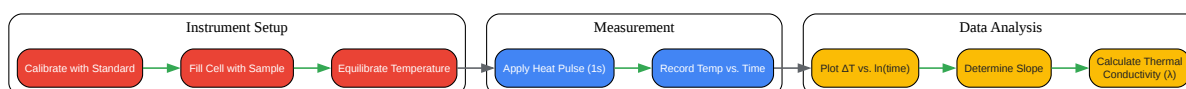
Determination of Thermal Conductivity by Transient Hot Wire Method (ASTM D7896)

This method is suitable for measuring the thermal conductivity of liquids.

- Principle: A thin platinum wire immersed in the liquid is heated by a short electrical pulse. The rate at which the wire's temperature increases is related to the thermal conductivity of

the surrounding liquid.

- Instrumentation: A transient hot wire thermal conductivity instrument.
- Procedure:
 - Calibrate the instrument using a standard liquid with known thermal conductivity (e.g., toluene or water).
 - Place approximately 40 mL of **isopropyl dodecanoate** into the measurement cell.[9]
 - Ensure the sample is at the desired test temperature and is free of air bubbles.
 - Apply a short duration (typically 1 second) heat pulse to the wire and record the temperature rise over time.[12]
- Data Analysis: The thermal conductivity is calculated from the slope of the temperature rise versus the logarithm of time, taking into account the heat input per unit length of the wire.



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Workflow for thermal conductivity measurement (ASTM D7896).

Conclusion

This technical guide has summarized the currently available data on the thermal properties of **isopropyl dodecanoate** and provided detailed experimental protocols for their determination. While key parameters such as boiling point, net heat of combustion, and enthalpy of vaporization are documented, there is a clear need for experimental determination of the heat of fusion, specific heat capacity, and thermal conductivity to provide a more complete thermal profile of this compound. The provided methodologies, based on ASTM standards, offer a clear path for researchers to obtain this valuable data.

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